

An In-depth Technical Guide to 12-Hydroxydodecanoic Acid: Physical and Chemical Properties

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Compound of Interest

Compound Name: 12-Hydroxydodecanoic Acid

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Introduction

12-Hydroxydodecanoic acid (12-HDA), also known as 12-hydroxylauric acid, is a saturated omega-hydroxy fatty acid. As a C12 fatty acid, it plays a role as a human metabolite and is involved in various biological processes, including the omega-oxidation of fatty acids.^{[1][2]} Its bifunctional nature, possessing both a terminal carboxylic acid and a hydroxyl group, makes it a valuable monomer for the synthesis of polyesters and other polymers with applications in biodegradable materials and drug delivery systems.^{[2][3][4]} This technical guide provides a comprehensive overview of the physical and chemical properties of **12-hydroxydodecanoic acid**, detailed experimental protocols for their determination, and a visualization of its primary metabolic pathway.

Physical and Chemical Properties

The physical and chemical characteristics of **12-hydroxydodecanoic acid** are summarized below. These properties are crucial for its handling, formulation, and application in various scientific and industrial settings.

Table 1: General and Physical Properties of 12-Hydroxydodecanoic Acid

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₄ O ₃	[5]
Molecular Weight	216.32 g/mol	[5][6]
Appearance	White to off-white powder/solid	[2][5]
Melting Point	85-88 °C	[5][6]
Boiling Point	359.00 to 360.00 °C (estimated)	[7]
Density	0.988 ± 0.06 g/cm ³ (20 °C, 760 Torr)	[2]

Table 2: Solubility of 12-Hydroxydodecanoic Acid

Solvent	Solubility	Reference
Water	278 mg/L at 25 °C (estimated)	[7]
Ethanol	~15 mg/mL	[8]
DMSO	~30 mg/mL (sonication recommended)	[9]
Dimethylformamide (DMF)	~3 mg/mL	[8]
Methanol	Slightly soluble	[2]

Table 3: Chemical and Spectroscopic Properties of 12-Hydroxydodecanoic Acid

Property	Value	Reference
pKa	4.78 ± 0.10 (Predicted)	[2]
LogP (o/w)	2.866 (estimated)	[7]
¹ H NMR Spectra	See Experimental Protocols section for details.	[10]
¹³ C NMR Spectra	See Experimental Protocols section for details.	[11]
Mass Spectrometry	Electron Ionization (EI) mass spectrum available.	[12] [13]
IR Spectra	Data available.	

Experimental Protocols

This section outlines the methodologies for determining the key physical and chemical properties of **12-hydroxydodecanoic acid**.

Determination of Melting Point

The melting point of **12-hydroxydodecanoic acid** can be determined using a standard capillary melting point apparatus.

- Apparatus: Capillary melting point apparatus, capillary tubes (sealed at one end), thermometer.
- Procedure:
 - A small amount of finely powdered **12-hydroxydodecanoic acid** is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady rate (e.g., 2-5 °C/min).

- The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded as the melting point range. For a pure compound, this range is typically narrow.

Determination of Solubility

The solubility of **12-hydroxydodecanoic acid** in various solvents can be determined by the shake-flask method.

- Apparatus: Analytical balance, vials with screw caps, shaker or rotator, filtration device (e.g., syringe filters), analytical instrument for quantification (e.g., HPLC, GC-MS).
- Procedure:
 - An excess amount of **12-hydroxydodecanoic acid** is added to a known volume of the solvent in a sealed vial.
 - The vial is agitated at a constant temperature (e.g., 25 °C) for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The suspension is allowed to settle, and an aliquot of the supernatant is carefully withdrawn and filtered to remove any undissolved solid.
 - The concentration of **12-hydroxydodecanoic acid** in the filtrate is determined using a suitable analytical method. The solubility is expressed in units such as mg/mL or g/L.

Determination of pKa

The acid dissociation constant (pKa) can be determined by potentiometric titration or by methods such as reverse-phase high-performance liquid chromatography (RP-HPLC).^[14]

- Potentiometric Titration Protocol:
 - A known weight of **12-hydroxydodecanoic acid** is dissolved in a suitable solvent mixture (e.g., water-cosolvent system if solubility in pure water is low).
 - The solution is titrated with a standardized solution of a strong base (e.g., NaOH) of known concentration.

- The pH of the solution is monitored throughout the titration using a calibrated pH meter.
- A titration curve (pH vs. volume of titrant added) is plotted. The pKa is the pH at the half-equivalence point.

Nuclear Magnetic Resonance (NMR) Spectroscopy

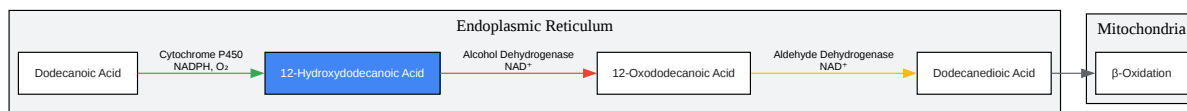
NMR spectroscopy is used to elucidate the molecular structure of **12-hydroxydodecanoic acid**.

- Sample Preparation:
 - Approximately 5-10 mg of **12-hydroxydodecanoic acid** is dissolved in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean, dry NMR tube.
 - The final volume of the solution should be around 0.5-0.7 mL.
 - The sample is mixed thoroughly to ensure homogeneity.
- Data Acquisition:
 - ^1H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer (e.g., 400 or 500 MHz).
 - Standard pulse programs are used for both ^1H and ^{13}C acquisitions.
 - The chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

Signaling Pathways and Experimental Workflows

Omega-Oxidation of Dodecanoic Acid

12-Hydroxydodecanoic acid is a key intermediate in the omega-oxidation pathway of dodecanoic acid (lauric acid). This metabolic route serves as an alternative to beta-oxidation, particularly for medium-chain fatty acids.^{[15][16][17][18]} The initial and rate-limiting step is the hydroxylation of the terminal methyl group, catalyzed by cytochrome P450 enzymes.^{[1][19][20][21][22]}

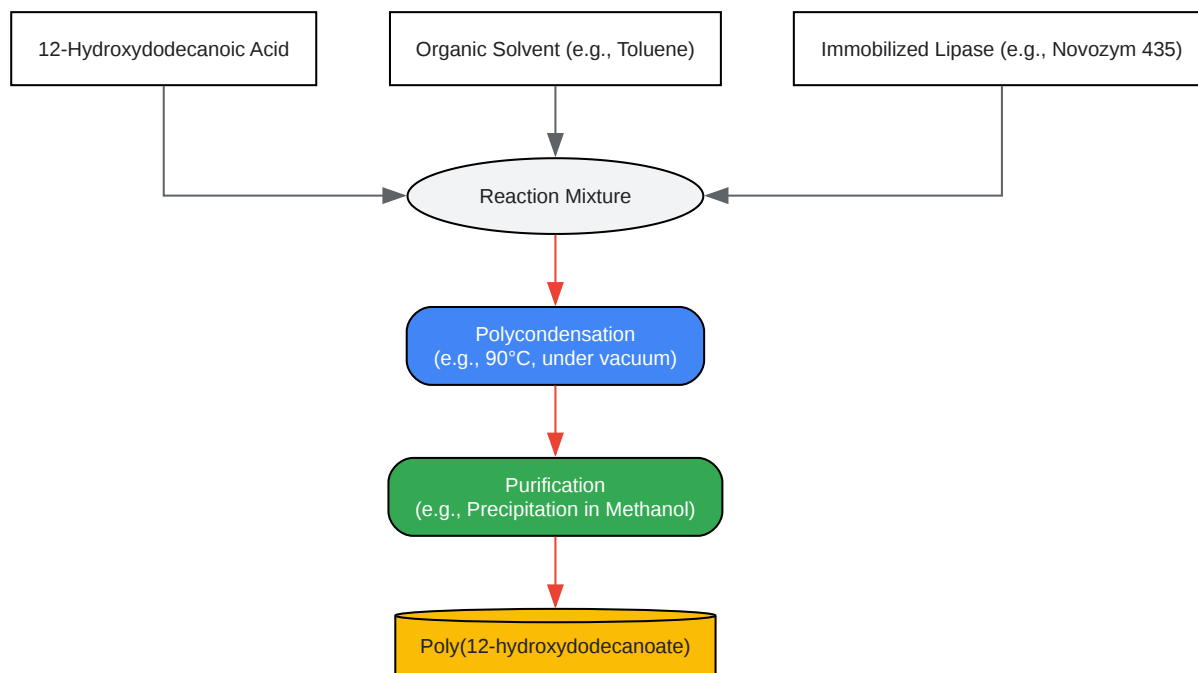


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Figure 1. Omega-Oxidation Pathway of Dodecanoic Acid.

Lipase-Catalyzed Polycondensation of 12-Hydroxydodecanoic Acid

12-Hydroxydodecanoic acid can undergo polycondensation to form polyesters. This reaction can be efficiently catalyzed by lipases, offering a green chemistry approach to polymer synthesis.^{[3][4][23][24]}



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Figure 2. Experimental Workflow for Lipase-Catalyzed Polymerization.

Conclusion

12-Hydroxydodecanoic acid is a versatile molecule with well-defined physical and chemical properties that make it of significant interest to researchers in chemistry, biology, and materials science. Its role as a metabolic intermediate and a monomer for bioplastics highlights its importance in both biological systems and sustainable technologies. The experimental protocols and pathway visualizations provided in this guide offer a foundational resource for professionals working with this compound, facilitating further research and development in areas such as drug delivery, biodegradable polymers, and metabolic studies.

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